

# An In-depth Technical Guide to Pentazinc Chromate Octahydroxide: $\text{Zn}_5(\text{CrO}_4)(\text{OH})_8$

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## Compound of Interest

Compound Name: Pentazinc chromate octahydroxide

Cat. No.: B1419048

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of **pentazinc chromate octahydroxide**, with a focus on its chemical properties, synthesis, characterization, and relevant applications. While primarily an industrial chemical, this document aims to consolidate the available scientific data for a technical audience.

## Core Properties and Data

**Pentazinc chromate octahydroxide** is an inorganic compound recognized for its utility as a corrosion inhibitor and as a pigment, sometimes referred to as Zinc Yellow 36:1.<sup>[1]</sup> Its efficacy in preventing corrosion is a key attribute for its industrial applications.

## Physicochemical Data

The fundamental physicochemical properties of **pentazinc chromate octahydroxide** are summarized in the table below. The compound is a yellow, odorless powder that is practically insoluble in water.<sup>[2][3]</sup> Upon heating, it decomposes and emits toxic fumes of zinc oxide.<sup>[2]</sup>

Table 1: Summary of Quantitative Data for **Pentazinc Chromate Octahydroxide**

| Property            | Value                                    |
|---------------------|--|
| CAS Number          | 49663-84-5                               |
| Molecular Formula   | $\text{Zn}_5(\text{CrO}_4)(\text{OH})_8$ |
| Molecular Weight    | 578.95 g/mol                             |
| Appearance          | Yellow, odorless powder                  |
| Melting Point       | 316 °C (decomposes)[4]                   |
| Density             | 3.6 g/cm <sup>3</sup> [4]                |
| Solubility in Water | Insoluble[4]                             |
| pH                  | 6.9 - 7.1[4]                             |

## Structural Information

Detailed crystallographic data for **pentazinc chromate octahydroxide**, such as lattice parameters and space group, are not readily available in the public domain. However, related zinc hydroxy compounds, like  $\text{Zn}_5(\text{OH})_8\text{Cl}_2$ , have been characterized and are known to possess layered structures. It is plausible that **pentazinc chromate octahydroxide** adopts a similar layered crystal lattice, which would be consistent with its properties as a surface-coating and corrosion-inhibiting agent.

## Synthesis and Experimental Protocols

While detailed, peer-reviewed synthesis protocols for **pentazinc chromate octahydroxide** are scarce, a general method can be described based on available information. The process typically involves the reaction of a zinc source, such as zinc oxide, with a source of hexavalent chromium in an aqueous medium.

### Representative Synthesis Protocol

The following protocol is a generalized representation of the synthesis process.

Objective: To synthesize **pentazinc chromate octahydroxide**.

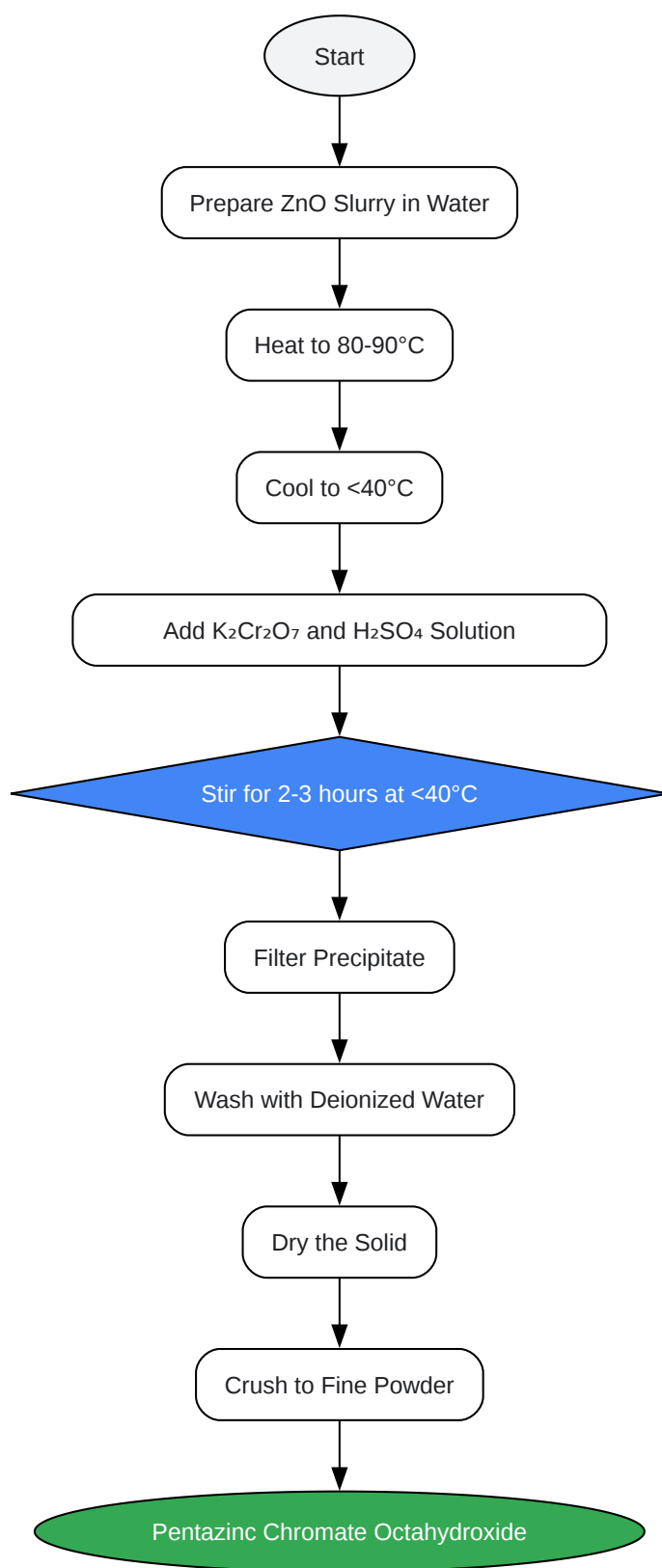
Materials:

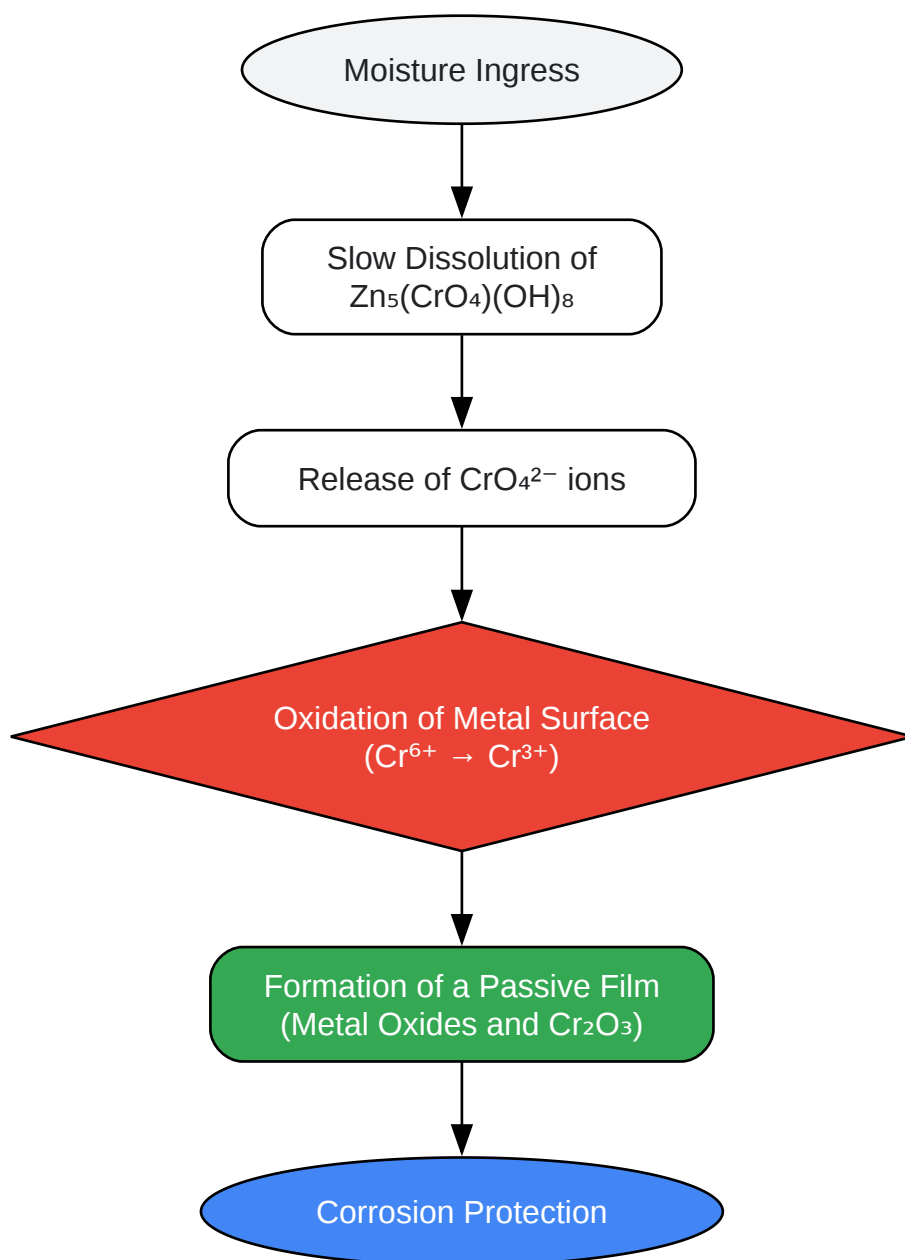
- Zinc oxide (ZnO)
- Potassium dichromate ( $K_2Cr_2O_7$ )
- Sulfuric acid ( $H_2SO_4$ )
- Deionized water

Procedure:

- Prepare a slurry of zinc oxide in deionized water in a reaction vessel equipped with a stirrer.
- Heat the slurry to approximately 80-90 °C with stirring.
- After heating, allow the mixture to cool to below 40 °C.
- Slowly add a solution of potassium dichromate and sulfuric acid to the zinc oxide slurry over a period of about one hour with continuous stirring.
- Continue stirring the reaction mixture for 2-3 hours at a temperature below 40 °C.
- Filter the resulting yellow precipitate from the solution.
- Wash the precipitate with deionized water to remove any soluble impurities.
- Dry the collected solid in an oven at an appropriate temperature.
- Crush the dried product to obtain a fine yellow powder of **pentazinc chromate octahydroxide**.

Diagram of Experimental Workflow:





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## References

- 1. [mdpi.com](https://mdpi.com) [[mdpi.com](https://mdpi.com)]
- 2. Zinc chromate hydroxide |  $\text{CrH}_4\text{O}_6\text{Zn}_2$  | CID 27567 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 3. [cameochemicals.noaa.gov](https://cameochemicals.noaa.gov) [[cameochemicals.noaa.gov](https://cameochemicals.noaa.gov)]
- 4. [preprints.org](https://preprints.org) [[preprints.org](https://preprints.org)]
- To cite this document: BenchChem. [An In-depth Technical Guide to Pentazinc Chromate Octahydroxide:  $\text{Zn}_5(\text{CrO}_4)(\text{OH})_8$ ]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1419048#molecular-formula-of-pentazinc-chromate-octahydroxide-zn5-cro4-oh-8>]

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